

4-bromo-5-fluoro-2-nitrophenol CAS number lookup

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromo-5-fluoro-2-nitrophenol

Cat. No.: B1526921

[Get Quote](#)

An In-Depth Technical Guide to **4-Bromo-5-fluoro-2-nitrophenol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromo-5-fluoro-2-nitrophenol is a halogenated and nitrated phenolic compound that serves as a versatile building block in organic synthesis. Its unique substitution pattern, featuring orthogonal bromo, fluoro, and nitro groups on a phenol scaffold, makes it a valuable intermediate in the development of complex molecules, particularly in the pharmaceutical and agrochemical industries. The strategic placement of these functional groups allows for selective and sequential chemical transformations, providing a robust platform for the synthesis of novel compounds with potential biological activity. This guide provides a comprehensive overview of the chemical properties, a representative synthesis protocol, key applications, and essential safety and handling information for **4-bromo-5-fluoro-2-nitrophenol**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-bromo-5-fluoro-2-nitrophenol** is provided in the table below. These properties are essential for its handling, storage, and application in synthetic chemistry.

Property	Value	Source(s)
CAS Number	1016234-87-9	[1][2]
Molecular Formula	C ₆ H ₃ BrFNO ₃	[1]
Molecular Weight	235.996 g/mol	[1]
Appearance	Solid	
Purity	Typically ≥95% - 97%	[1]
Boiling Point	266.8±35.0 °C (Predicted)	[2]
Density	1.965±0.06 g/cm ³ (Predicted)	[2]
Storage Conditions	Room temperature, in a dark place under an inert atmosphere, or at 2-8 °C.	[1]
IUPAC Name	4-bromo-5-fluoro-2-nitrophenol	
InChI Key	ZMSFGDZCAYKXOE-UHFFFAOYSA-N	
SMILES	OC1=CC(F)=C(Br)C=C1-- INVALID-LINK--=O	[1]

Synthesis of 4-Bromo-5-fluoro-2-nitrophenol: A Representative Protocol

While specific proprietary synthesis methods may vary, a common and logical approach to the synthesis of **4-bromo-5-fluoro-2-nitrophenol** involves the nitration of a suitable precursor, such as 4-bromo-5-fluorophenol. The following is a representative experimental protocol based on established chemical principles for electrophilic aromatic substitution.

Experimental Protocol: Nitration of 4-Bromo-5-fluorophenol

Objective: To synthesize **4-bromo-5-fluoro-2-nitrophenol** via electrophilic nitration of 4-bromo-5-fluorophenol.

Reagents and Materials:

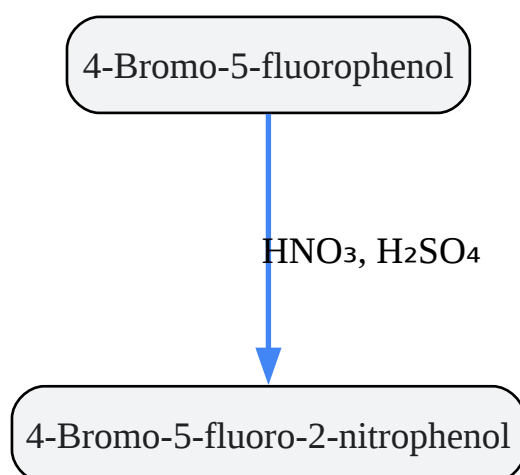
- 4-Bromo-5-fluorophenol
- Concentrated Sulfuric Acid (H_2SO_4)
- Concentrated Nitric Acid (HNO_3)
- Dichloromethane (CH_2Cl_2) or other suitable solvent
- Saturated Sodium Bicarbonate Solution (NaHCO_3)
- Brine (Saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Step-by-Step Methodology:

- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 4-bromo-5-fluorophenol in a suitable solvent like dichloromethane. The flask is then placed in an ice bath to cool the solution to 0-5 °C.
- Preparation of Nitrating Mixture: In a separate beaker, carefully prepare a nitrating mixture by slowly adding concentrated nitric acid to concentrated sulfuric acid, while cooling in an ice bath.

- **Nitration Reaction:** Slowly add the prepared nitrating mixture dropwise to the stirred solution of 4-bromo-5-fluorophenol from the dropping funnel. The temperature of the reaction mixture should be carefully maintained between 0-10 °C throughout the addition to control the exothermic reaction and prevent over-nitration.
- **Reaction Monitoring:** After the addition is complete, the reaction is allowed to stir at room temperature for a specified time. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting material is consumed.
- **Workup:** Once the reaction is complete, the mixture is carefully poured into a beaker containing ice water to quench the reaction. The organic layer is separated using a separatory funnel. The aqueous layer is then extracted with dichloromethane.
- **Neutralization and Washing:** The combined organic layers are washed sequentially with water, saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with brine.
- **Drying and Solvent Removal:** The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is then purified by a suitable method, such as column chromatography or recrystallization, to yield pure **4-bromo-5-fluoro-2-nitrophenol**.

Synthetic Pathway Diagram



[Click to download full resolution via product page](#)

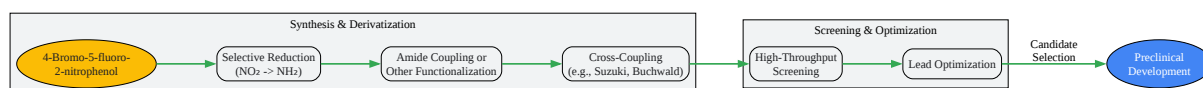
Caption: Synthesis of **4-bromo-5-fluoro-2-nitrophenol**.

Applications in Research and Development

4-Bromo-5-fluoro-2-nitrophenol is a valuable intermediate in the synthesis of more complex molecules due to its distinct functional groups that can be selectively manipulated.

- **Pharmaceutical Synthesis:** This compound is a key building block in the development of novel therapeutic agents. The presence of the fluorine atom can enhance metabolic stability and binding affinity of the final drug molecule. It has been investigated for its utility in the synthesis of selective COX-2 inhibitors.[1] The nitro group can be reduced to an amine, which can then be further functionalized, while the bromo and fluoro groups can participate in cross-coupling reactions.
- **Agrochemical Development:** Similar to its application in pharmaceuticals, this compound can be used in the synthesis of new pesticides and herbicides. The introduction of fluorine and other halogens into agrochemicals can lead to enhanced efficacy and metabolic stability.[3]
- **Combinatorial Chemistry:** The phenol moiety allows for immobilization on a solid support resin, making it suitable for use in combinatorial chemistry workflows to generate libraries of related compounds for high-throughput screening.[1]

Workflow for Application in Drug Discovery



[Click to download full resolution via product page](#)

Caption: Drug discovery workflow utilizing the target compound.

Safety and Handling

4-Bromo-5-fluoro-2-nitrophenol is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated area, preferably a chemical fume hood.

Hazard Identification:

- Signal Word: Danger
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H317: May cause an allergic skin reaction.
 - H318: Causes serious eye damage.
 - H410: Very toxic to aquatic life with long-lasting effects.

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.^[4]
- Handling: Avoid contact with skin and eyes. Do not breathe dust. Wash hands thoroughly after handling.^{[5][6]}
- Storage: Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.^[7]

First Aid Measures:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.^[4]

- If on Skin: Wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention.[4][5]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[5]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemshuttle.com [chemshuttle.com]
- 2. 4-Bromo-5-fluoro-2-nitrophenol CAS#: 1016234-87-9 [m.chemicalbook.com]
- 3. CN103724206A - Preparation method of 2-bromo-4-fluoro-6-nitrophenol and agriculture activities thereof - Google Patents [patents.google.com]
- 4. fishersci.co.uk [fishersci.co.uk]
- 5. fishersci.com [fishersci.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. WERCS Studio - Application Error [assets.thermofisher.com]
- To cite this document: BenchChem. [4-bromo-5-fluoro-2-nitrophenol CAS number lookup]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1526921#4-bromo-5-fluoro-2-nitrophenol-cas-number-lookup]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com